

# "1-Bromohexadecan-2-one" chemical properties

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## Compound of Interest

Compound Name: 1-Bromohexadecan-2-one

CAS No.: 21436-52-2

Cat. No.: B1602170

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An In-depth Technical Guide to the Chemical Properties and Synthetic Utility of **1-Bromohexadecan-2-one**

## Abstract

**1-Bromohexadecan-2-one** (CAS No. 21436-52-2) is a long-chain aliphatic  $\alpha$ -bromo ketone. This class of compounds is distinguished by a bromine atom positioned on the carbon adjacent (the  $\alpha$ -carbon) to a carbonyl group. This specific arrangement of functional groups imparts a unique and versatile reactivity profile, making  $\alpha$ -bromo ketones highly valuable intermediates in synthetic organic chemistry. The presence of a good leaving group (bromide) alpha to an electron-withdrawing carbonyl function activates the molecule for a range of nucleophilic substitution and elimination reactions. Coupled with a sixteen-carbon backbone, **1-Bromohexadecan-2-one** serves as a powerful building block for introducing long, lipophilic chains in the synthesis of complex organic molecules, surfactants, and potential pharmaceutical agents. This guide provides a comprehensive analysis of its chemical properties, plausible synthetic routes, core reactivity, and potential applications for researchers in drug development and materials science.

## Physicochemical and Structural Properties

**1-Bromohexadecan-2-one** is a bifunctional molecule featuring a terminal bromomethyl group and a ketone. The long C14 alkyl chain renders the molecule highly nonpolar and lipophilic, while the  $\alpha$ -bromo ketone moiety constitutes its primary reactive center. Available data indicates it is a white solid at room temperature.<sup>[1]</sup>

Table 1: Physicochemical Properties of **1-Bromohexadecan-2-one**

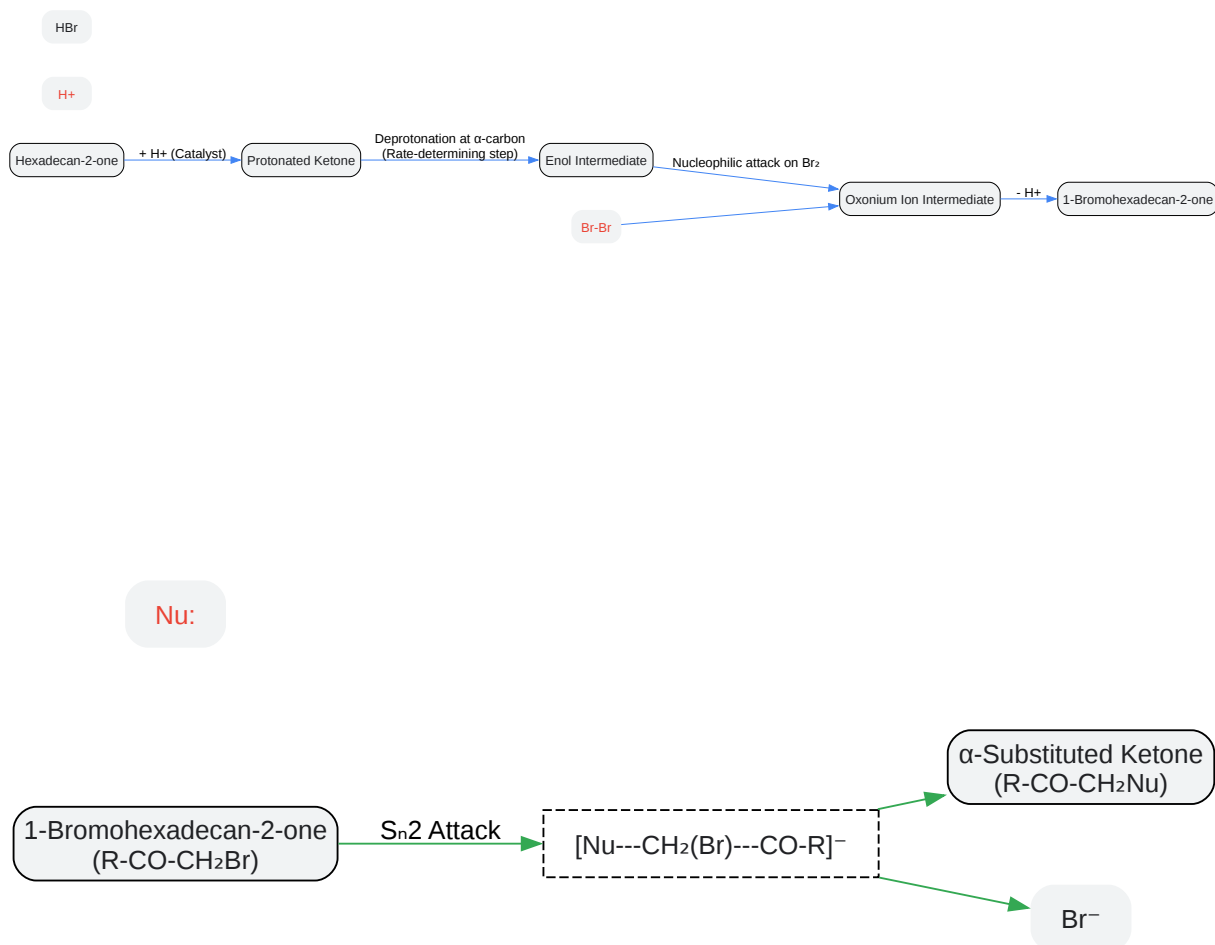
| Property                  | Value                               | Source               |
|---------------------------|-------------------------------------|----------------------|
| CAS Number                | 21436-52-2                          | <sup>[1][2][3]</sup> |
| Molecular Formula         | C <sub>16</sub> H <sub>31</sub> BrO | <sup>[3][4]</sup>    |
| Molecular Weight          | 319.32 g/mol                        | <sup>[3][4]</sup>    |
| IUPAC Name                | 1-bromohexadecan-2-one              | <sup>[1][2]</sup>    |
| Appearance                | White Powder                        | <sup>[1]</sup>       |
| Melting Point             | 55.5 - 61.5 °C                      | <sup>[1]</sup>       |
| Boiling Point (Predicted) | 369.2 °C at 760 mmHg                | <sup>[4]</sup>       |
| Density (Predicted)       | 1.054 g/cm <sup>3</sup>             | <sup>[4]</sup>       |
| Purity (Typical)          | ≥96.0% (by GC)                      | <sup>[1]</sup>       |
| SMILES                    | CCCCCCCCCCCCCCCC(=O)C<br>Br         | <sup>[1][5]</sup>    |

## Synthesis and Mechanistic Insight

The most direct and established method for synthesizing  $\alpha$ -bromo ketones is through the acid-catalyzed  $\alpha$ -halogenation of the corresponding ketone.<sup>[6][7]</sup> For **1-Bromohexadecan-2-one**, this involves the reaction of its precursor, hexadecan-2-one, with a suitable brominating agent like molecular bromine (Br<sub>2</sub>) in an acidic medium, such as acetic acid.<sup>[6]</sup>

The causality for this specific reaction lies in the keto-enol tautomerism. The acid catalyst protonates the carbonyl oxygen, which significantly increases the rate of enol formation. This enol tautomer is the active nucleophile in the reaction. The  $\pi$ -bond of the enol attacks the electrophilic bromine, leading to the formation of the  $\alpha$ -bromo ketone and regeneration of the

acid catalyst.[7][8] The formation of the enol is the slow, rate-determining step of the reaction.  
[9]



Base:

1-Bromohexadecan-2-one  
(R-CH<sub>2</sub>-CO-CH<sub>2</sub>Br)

E2 Elimination

Hexadec-3-en-2-one  
(R-CH=CH-CO-CH<sub>3</sub>)H-Base<sup>+</sup> + Br<sup>-</sup>[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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